

# Crystal Structure Analysis of 2,6-Naphthalenedisulfonyl Chloride: A Technical Overview

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## Compound of Interest

Compound Name: *2,6-Naphthalenedisulfonyl chloride*

Cat. No.: B078971

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the crystal structure analysis of **2,6-naphthalenedisulfonyl chloride**. Following a comprehensive search of publicly available crystallographic databases, including the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD), it has been determined that the crystal structure of **2,6-naphthalenedisulfonyl chloride** has not been reported.

Consequently, this document provides a detailed overview of a closely related compound, 2-naphthalenesulfonyl chloride, for which crystallographic data is available. It also outlines the general experimental protocols for single-crystal X-ray diffraction and a synthetic pathway for **2,6-naphthalenedisulfonyl chloride**.

## Part 1: Crystallographic Data of 2-Naphthalenesulfonyl Chloride

While the crystal structure of **2,6-naphthalenedisulfonyl chloride** is unavailable, the structure of the monosulfonated analogue, 2-naphthalenesulfonyl chloride, provides valuable insight into the molecular geometry and packing of naphthalenesulfonyl chlorides. The crystallographic data for 2-naphthalenesulfonyl chloride (COD ID: 3500029) is summarized below.[1]

Table 1: Crystal Data and Structure Refinement for 2-Naphthalenesulfonyl Chloride[1]

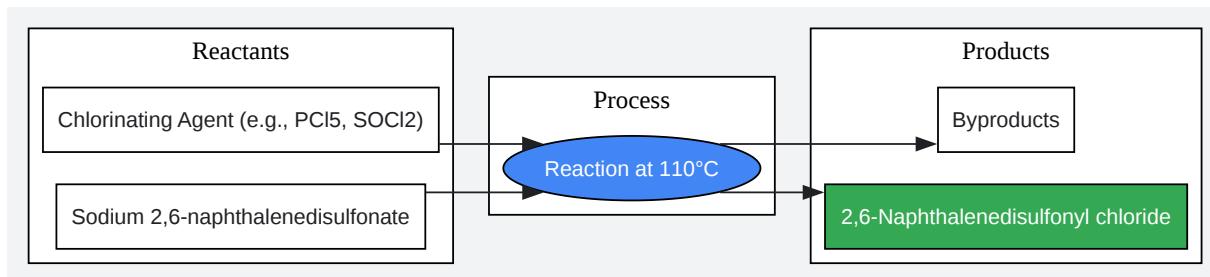
| Parameter                               | Value   |
|---|---|
| Empirical Formula                       | C <sub>10</sub> H <sub>7</sub> ClO <sub>2</sub> S |
| Formula Weight                          | 226.68  |
| Temperature                             | Not Reported                                      |
| Wavelength                              | Not Reported                                      |
| Crystal System                          | Triclinic   |
| Space Group                             | P-1   |
| Unit Cell Dimensions                    |   |
| a (Å)                                   | 5.0373  |
| b (Å)                                   | 8.7819  |
| c (Å)                                   | 11.2288   |
| α (°)                                   | 73.632  |
| β (°)                                   | 85.635  |
| γ (°)                                   | 82.993  |
| Volume (Å <sup>3</sup> )                | 471.4   |
| Z                                       | 2   |
| Calculated Density (Mg/m <sup>3</sup> ) | 1.598   |
| Data Collection                         |   |
| Diffractometer                          | Not Reported                                      |
| Radiation Source                        | Not Reported                                      |
| Refinement                              |   |
| R-factor                                | 0.0329  |

## Part 2: Experimental Protocols

The following sections detail the generalized experimental procedures for the synthesis of **2,6-naphthalenedisulfonyl chloride** and the subsequent determination of its crystal structure by single-crystal X-ray diffraction.

## Synthesis of 2,6-Naphthalenedisulfonyl Chloride

The synthesis of **2,6-naphthalenedisulfonyl chloride** can be achieved from sodium 2,6-naphthalenedisulfonate.<sup>[2]</sup> The reaction involves the conversion of the sulfonate groups to sulfonyl chloride groups.

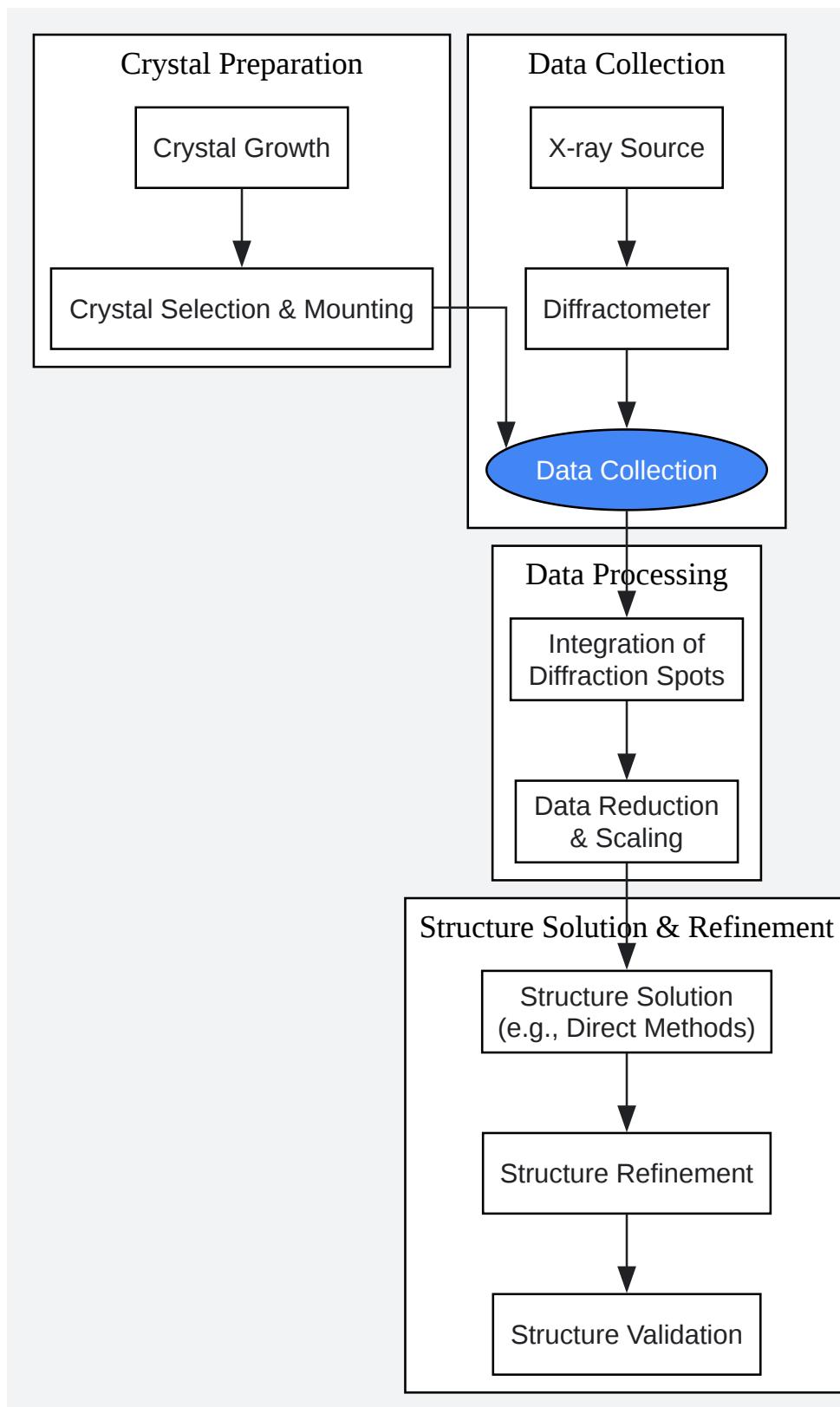


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### Synthesis of 2,6-Naphthalenedisulfonyl chloride.

## Single-Crystal X-ray Diffraction Workflow

The determination of a crystal structure from a single crystal involves a series of steps, from crystal selection to structure solution and refinement. A generalized workflow is presented below.

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## References

- 1. 2-Naphthalenesulfonyl chloride | C<sub>10</sub>H<sub>7</sub>ClO<sub>2</sub>S | CID 7125 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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